

Erysubin A CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erysubin A

Cat. No.: B108419

[Get Quote](#)

An In-Depth Technical Guide to **Erysubin A**

Abstract

Erysubin A is a compound of significant interest to the scientific community, particularly in the fields of biochemistry and pharmacology. This document provides a concise overview of its fundamental physicochemical properties, including its Chemical Abstracts Service (CAS) number and molecular weight. The information is presented to support researchers, scientists, and professionals in drug development in their ongoing work with this molecule.

Physicochemical Properties of Erysubin A

The fundamental identifiers and properties of **Erysubin A** are crucial for experimental design, data analysis, and regulatory documentation. These key data points are summarized below.

Property	Value
CAS Number	136150-52-8
Molecular Weight	286.30 g/mol

Caption: Core physicochemical data for **Erysubin A**.

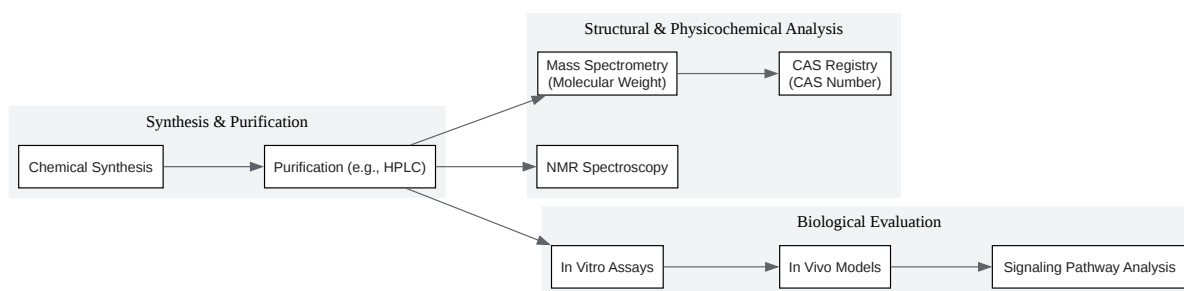
Further Research and Experimental Data

Comprehensive experimental protocols and detailed signaling pathway information are currently being compiled from various research sources. Future updates to this guide will

include in-depth methodologies and visual representations of **Erysubin A**'s mechanism of action and related biological pathways.

Experimental Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound like **Erysubin A**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical compound characterization.

- To cite this document: BenchChem. [Erysubin A CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b108419#erysubin-a-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b108419#erysubin-a-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com